

Bisandrographolide A source Andrographis paniculata

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Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

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Chemical Identity and Key Characteristics

The table below summarizes the core chemical and biological data for **Bisandrographolide A** (BAA).

Property	Details
IUPAC Name	4-[(E)-2-[(1R,4aS,5R,6R,8aR)-6-hydroxy-5-(hydroxymethyl)-5,8a-dimethyl-2-methylidene-3,4,4a,6,7,8-hexahydro-1H-naphthalen-1-yl]ethenyl]-2-[2-[(1R,4aS,5R,6R,8aR)-6-hydroxy-5-(hydroxymethyl)-5,8a-dimethyl-2-methylidene-3,4,4a,6,7,8-hexahydro-1H-naphthalen-1-yl]-1-(5-oxo-2H-furan-4-yl)ethyl]-2H-furan-5-one [1]
Molecular Formula	C ₄₀ H ₅₆ O ₈ [2] [1]
Molecular Weight	664.88 g/mol [1] (also reported as 664.4 g/mol [2])
CAS Registry Number	160498-00-0 [1]

Property	Details
Physical Form	Powder [1]
Primary Biological Target	Transient Receptor Potential Vanilloid 4 (TRPV4) channel [3]

| **Activity on TRPV4** | • **EC₅₀**: 790-950 nM [3] • **Mechanism**: Activates channels in a membrane-delimited manner (effective in cell-free patches) [3] | | **Selectivity** | Does not activate or block TRPV1, TRPV2, or TRPV3 channels [3] |

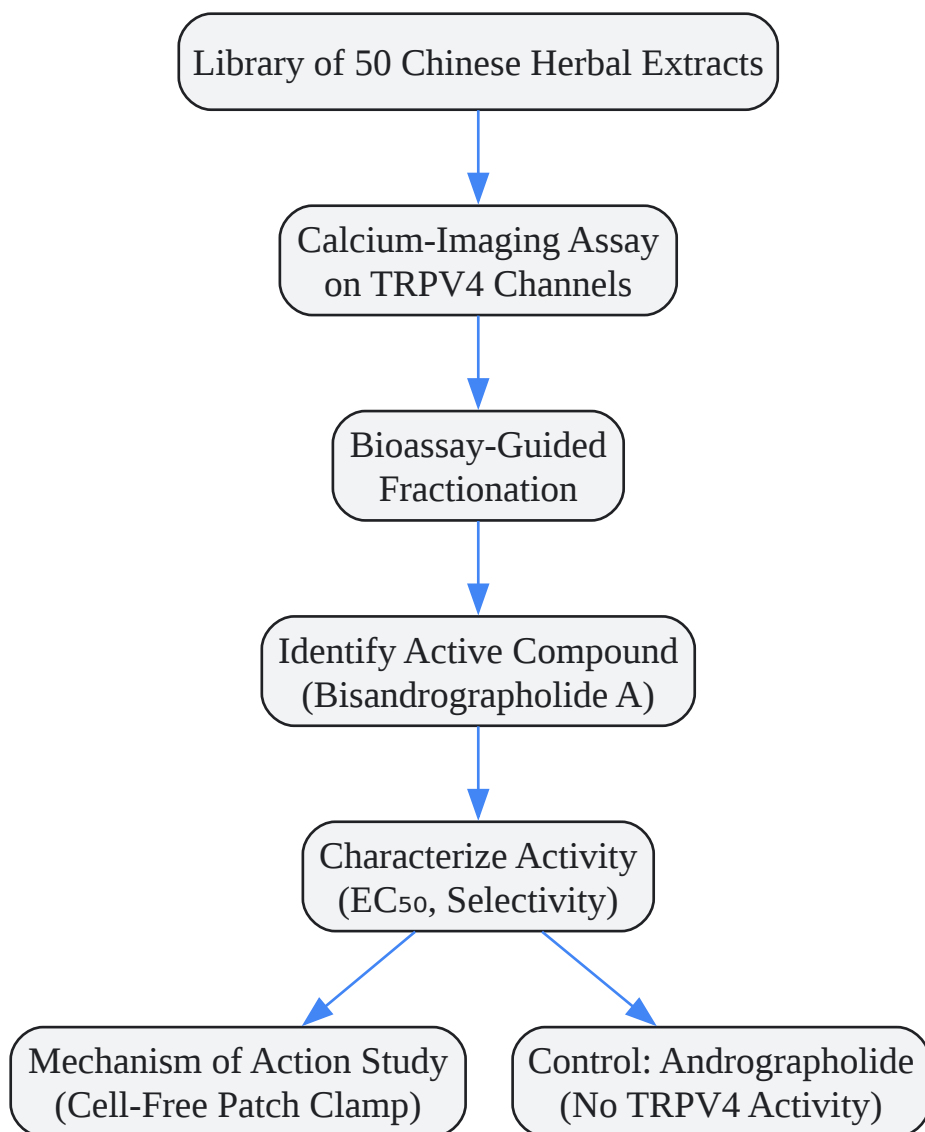
Experimental Evidence & Protocols

Key experimental findings and the methodologies used to characterize **Bisandrographolide A**'s activity are detailed below.

Experimental Aspect	Details
Primary Assay for Discovery	Calcium-imaging assay to screen herbal extracts for activity on TRPV4 channels [3].

| **Cell Lines Used** | • **HEK293T cells**: Overexpressed with human TRPV4 cDNA [3]. • **Immortalized mouse keratinocytes (308 cells)**: Endogenously express TRPV4 [3]. | | **Electrophysiology** | Cell-free outside-out patches from TRPV4-transfected HEK293T cells showed BAA-activated currents, confirming direct, membrane-delimited action [3]. | | **Critical Control Experiment** | A related compound, **andrographolide** (the major constituent of *A. paniculata*), was tested and found **unable** to activate or block TRPV4 channels, highlighting BAA's unique activity [3]. |

The experimental workflow for identifying and validating **Bisandrographolide A** as a TRPV4 agonist is summarized in the following diagram:



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Source and Extraction

Bisandrographolide A is a diterpenoid found in the herb **Andrographis paniculata** [3] [1]. While optimized extraction protocols often target the more abundant andrographolide, the general principles for extracting diterpenoids from *A. paniculata* involve:

- **Plant Material:** Use of the aerial parts (leaves and stems) of *Andrographis paniculata* [4].
- **Extraction Techniques:** Common methods include **maceration** and **reflux** extraction, often with **sonication or microwave assistance** to improve efficiency [4] [5].

- **Solvents:** **80% Ethanol** and **methanol** are effective solvents. Research indicates 80% ethanol may yield higher amounts of target compounds compared to methanol [4].
- **Purification:** Extracts are typically further processed using techniques like **liquid-liquid extraction** (e.g., with petroleum ether), **purification over macroporous resin**, and **recrystallization** to obtain pure compounds [5].

Research Implications and Potential Applications

Activation of TRPV4 by **Bisandrographolide A** could play a role in the documented effects of *Andrographis* extracts in traditional medicine, such as use for anti-inflammatory and other therapeutic purposes [3]. Recent research also suggests **Bisandrographolide A** may have other relevant biological activities:

- **Anti-metastatic Activity:** A 2022 study identified **Bisandrographolide A** as one of the components in *A. paniculata* water extract that binds to the tetraspanin CD81, a protein associated with cancer metastasis. This binding led to suppressed motility of human esophageal cancer cells [1].
- **Anti-HIV Research:** A novel bis-andrographolide ether isolated from *A. paniculata* has been evaluated for anti-HIV activity [1].

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References

1. CAS 160498-00-0 Bisandrographolide A - BOC Sciences [bocsci.com]
2. | Ligand page | IUPHAR/BPS Guide to... bisandrographolide [guidetopharmacology.org]
3. from Bisandrographolide activates... *Andrographis paniculata* [pubmed.ncbi.nlm.nih.gov]
4. Optimization of Andrographolide Extraction from the Herb Sambiloto... [tjnpr.org]
5. CN103435578A - Method for extracting ... - Google Patents [patents.google.com]

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